

Personal protective equipment for handling Chlorodiisopropylphosphine

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Compound of Interest

Compound Name: Chlorodiisopropylphosphine

Cat. No.: B1205602

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Essential Safety and Handling Guide for Chlorodiisopropylphosphine

Chlorodiisopropylphosphine is a highly reactive and hazardous organophosphorus compound utilized in various chemical syntheses, including the preparation of phosphine ligands.^{[1][2][3]} Due to its hazardous nature, stringent adherence to safety protocols is imperative to ensure the well-being of laboratory personnel and the integrity of the research. This guide provides comprehensive, step-by-step procedures for the safe handling, storage, and disposal of **Chlorodiisopropylphosphine**.

Hazard Identification and Physical Properties

Chlorodiisopropylphosphine is classified as a highly flammable liquid and vapor that causes severe skin burns and eye damage.^[4] It is also sensitive to air and moisture.^[5]

Table 1: GHS Hazard Summary

Hazard Class	Hazard Statement
Flammable liquids (Category 2)	H225: Highly flammable liquid and vapour ^{[4][6]}
Skin corrosion/irritation (Category 1B)	H314: Causes severe skin burns and eye damage ^{[4][6]}

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₁₄ ClP[3]
Molecular Weight	152.60 g/mol [4][7]
Appearance	Colorless to light yellow clear liquid[8]
Boiling Point	158 °C[8] (69 °C / 33 mmHg)
Flash Point	4 °C (39.2 °F) - closed cup[7][8]
Density	0.959 g/mL at 25 °C
Storage Temperature	Refrigerated (0-10°C)[8]

Operational Plan: Handling and Use

This section outlines the procedural, step-by-step guidance for the safe handling of **Chlorodiisopropylphosphine**.

Personal Protective Equipment (PPE)

Appropriate PPE is the first line of defense against exposure. The minimum required PPE includes:

- Eye and Face Protection: Wear chemical safety goggles and a face shield that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[5]
- Skin Protection:
 - Gloves: Wear chemical-impermeable gloves (e.g., nitrile or neoprene).[6] Always inspect gloves before use and remove them correctly to avoid skin contact.
 - Lab Coat: A flame-retardant lab coat is mandatory.
 - Protective Clothing: Wear appropriate protective clothing to prevent skin exposure.[5] For tasks with a higher risk of splashing, a chemical-resistant apron is recommended.

- Respiratory Protection: All handling must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[5] If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[5]

Experimental Protocol: Step-by-Step Handling

Preparation:

- Ensure a certified chemical fume hood is operational.
- Gather all necessary equipment, including syringes, needles, cannulas, and glassware. Ensure all glassware is oven-dried to remove moisture.
- Have an appropriate quenching agent (e.g., isopropanol) and spill kit readily available.
- Place an inert absorbent material in the work area to contain any potential spills.[5]
- Ensure all ignition sources are removed from the vicinity.[6] Use non-sparking tools and explosion-proof equipment.[5][9]

Handling the Chemical:

- Work exclusively within the chemical fume hood.
- The container of **Chlorodiisopropylphosphine** should be kept tightly closed and stored under an inert atmosphere (e.g., argon or nitrogen).[5]
- To transfer the liquid, use inert gas techniques (e.g., a syringe or cannula). Do not open the bottle directly to the atmosphere.
- Ground and bond the container and receiving equipment to prevent static discharge.[9]
- Add the chemical slowly and carefully to the reaction mixture.
- Avoid any contact with water, as it reacts with **Chlorodiisopropylphosphine**. [5]

Post-Handling:

- Tightly seal the **Chlorodiisopropylphosphine** container under an inert atmosphere.

- Decontaminate any equipment that has come into contact with the chemical. Rinse syringes and needles with a suitable solvent (e.g., anhydrous toluene or THF) followed by a quenching agent like isopropanol.
- Thoroughly wash hands and any exposed skin after handling.[\[5\]](#)

Logistical Plan: Storage and Disposal

Proper storage and disposal are critical to maintaining a safe laboratory environment.

Storage Plan

- Store **Chlorodiisopropylphosphine** in a cool, dry, and well-ventilated area designated for flammable and corrosive materials.[\[5\]](#)
- Keep the container tightly closed and under an inert atmosphere to protect it from air and moisture.[\[5\]](#)
- Store away from heat, sparks, open flames, and other ignition sources.[\[8\]](#)[\[9\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[5\]](#)

Disposal Plan

- All waste containing **Chlorodiisopropylphosphine** must be treated as hazardous waste.
- Collect waste in a suitable, closed, and properly labeled container.[\[5\]](#)
- Dispose of the contents and container at an approved waste disposal plant.[\[9\]](#) Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated clothing should be washed before reuse.[\[9\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in an emergency.

- Spill:

- Evacuate personnel from the immediate area and ensure it is well-ventilated.[6]
- Remove all sources of ignition.[5]
- Contain the spill using an inert absorbent material (e.g., dry sand or earth). Do not use combustible materials like sawdust.
- Do not expose the spill to water.[5]
- Collect the absorbed material using non-sparking tools and place it in a closed container for disposal.[5]
- First Aid:
 - Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[5]
 - Skin Contact: Immediately remove all contaminated clothing. Rinse the skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[5]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[5]
 - Ingestion: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[5]
- Fire:
 - Use CO₂, dry chemical, dry sand, or alcohol-resistant foam to extinguish the fire.[5] Water may be ineffective and can react with the chemical.

Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Chlorodiisopropylphosphine**.



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Caption: Workflow for safe handling of **Chlorodiisopropylphosphine**.

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